

Physicochemical Properties & Profiling Guide: N-(4-methoxypentyl)cyclopropanamine

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Compound of Interest

Compound Name: N-(4-methoxypentyl)cyclopropanamine

Cat. No.: B13579691

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Executive Summary

N-(4-methoxypentyl)cyclopropanamine is a secondary aliphatic amine characterized by a strained cyclopropyl ring and a lipophilic methoxy-substituted pentyl chain. While structurally simple, this molecule presents unique physicochemical behaviors driven by the electronic properties of the cyclopropyl group.^[1]

For drug development professionals, this compound represents a "double-edged sword":

- **Pharmacokinetics:** It possesses an ideal lipophilicity profile (cLogP ~1.9) for CNS penetration.
- **Toxicology:** The cyclopropylamine (CPA) moiety is a known structural alert for mechanism-based inhibition (suicide inhibition) of Cytochrome P450 enzymes, necessitating rigorous early-stage metabolic stability testing.

Part 1: Structural Definition & Physicochemical Profile^[1]

Chemical Identity[1][2][3]

- IUPAC Name: **N-(4-methoxypentyl)cyclopropanamine**
- Molecular Formula: C
H
NO
- Molecular Weight: 157.26 g/mol [1]
- SMILES: CC(OC)CCCNC1CC1
- Stereochemistry: The C4 position on the pentyl chain is a chiral center. Unless stereoselectively synthesized, the compound exists as a racemate (R/S).[1]

Predicted Physicochemical Properties

The following data points are synthesized from fragment-based prediction models and comparative analysis with structural analogs (e.g., cyclopropylamine, N-methylcyclopropylamine).

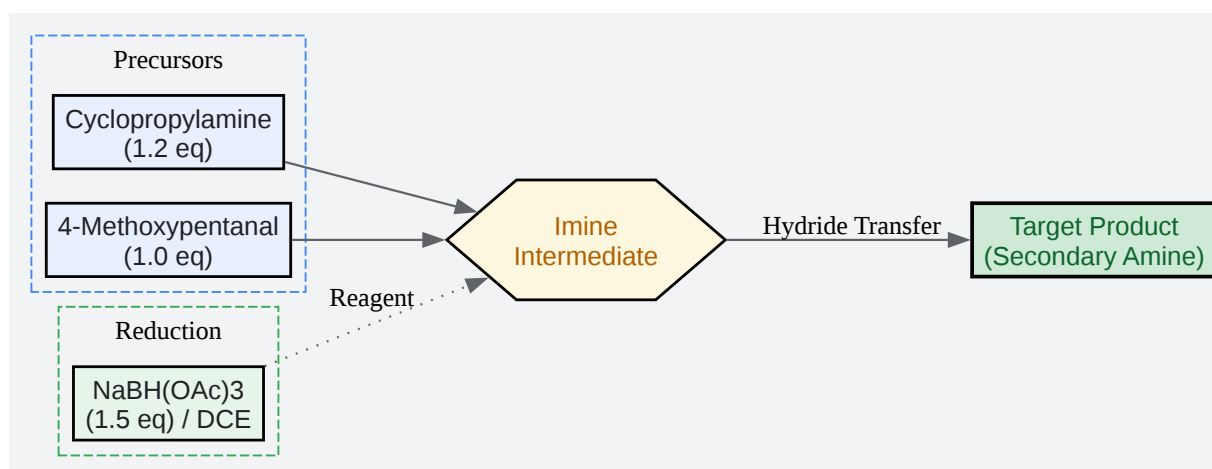
Property	Value (Predicted)	Expert Commentary
pKa (Base)	9.1 ± 0.3	Critical Insight: Significantly lower than typical secondary amines (~10.7). The cyclopropyl carbons possess high s-character (sp ² -like), exerting an electron-withdrawing inductive effect that reduces nitrogen basicity [1].
logP (Oct/Water)	1.8 – 2.1	Optimal range for blood-brain barrier (BBB) permeability. The methoxy group creates a dipole that modulates the high lipophilicity of the pentyl chain.
logD (pH 7.4)	0.5 – 0.9	At physiological pH, the molecule is predominantly ionized (~98% cationic), improving aqueous solubility while retaining sufficient lipophilicity for membrane transport.[1]
Boiling Point	~205°C	Estimated at 760 mmHg.[1] Significant increase over cyclopropylamine (50°C) due to molecular weight and van der Waals interactions of the pentyl chain.
TPSA	21.3 Å ²	(12.0 Å ² amine + 9.2 Å ² ether). Highly favorable for CNS exposure (Target < 90 Å ²).

Part 2: Synthetic Methodology (Self-Validating Protocol)

Objective: Synthesize **N-(4-methoxypentyl)cyclopropanamine** via reductive amination.

Rationale: Direct alkylation of cyclopropylamine with alkyl halides often leads to over-alkylation (tertiary amines). Reductive amination using Sodium Triacetoxyborohydride (STAB) is the industry standard for controlling mono-alkylation [2].

Reaction Scheme (Graphviz)[1]



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Figure 1: Controlled reductive amination pathway preventing over-alkylation.

Step-by-Step Protocol

- Imine Formation:
 - Dissolve 4-methoxypentanal (10 mmol) in anhydrous 1,2-Dichloroethane (DCE) (30 mL).
 - Add Cyclopropylamine (12 mmol, 1.2 eq) under N atmosphere.

- Validation Check: Stir for 30 mins. Monitor by TLC or LC-MS. Disappearance of aldehyde indicates imine formation.
- Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (STAB) (15 mmol, 1.5 eq) portion-wise.
 - Allow to warm to room temperature and stir for 12 hours.
 - Why STAB? It is mild enough not to reduce the aldehyde before it reacts with the amine, unlike NaBH

[.\[1\]](#)
- Workup:
 - Quench with saturated aqueous NaHCO

[.\[1\]](#)

 - Extract with Dichloromethane (DCM) (3x).
 - Dry organic phase over Na

SO

and concentrate.
- Purification:
 - The secondary amine is basic.[\[2\]](#) Purify via flash chromatography on silica gel using a gradient of DCM:MeOH:NH

OH (95:4:1).

 - Note: The NH

OH is critical to prevent the amine from streaking on the silica (silanol interaction).

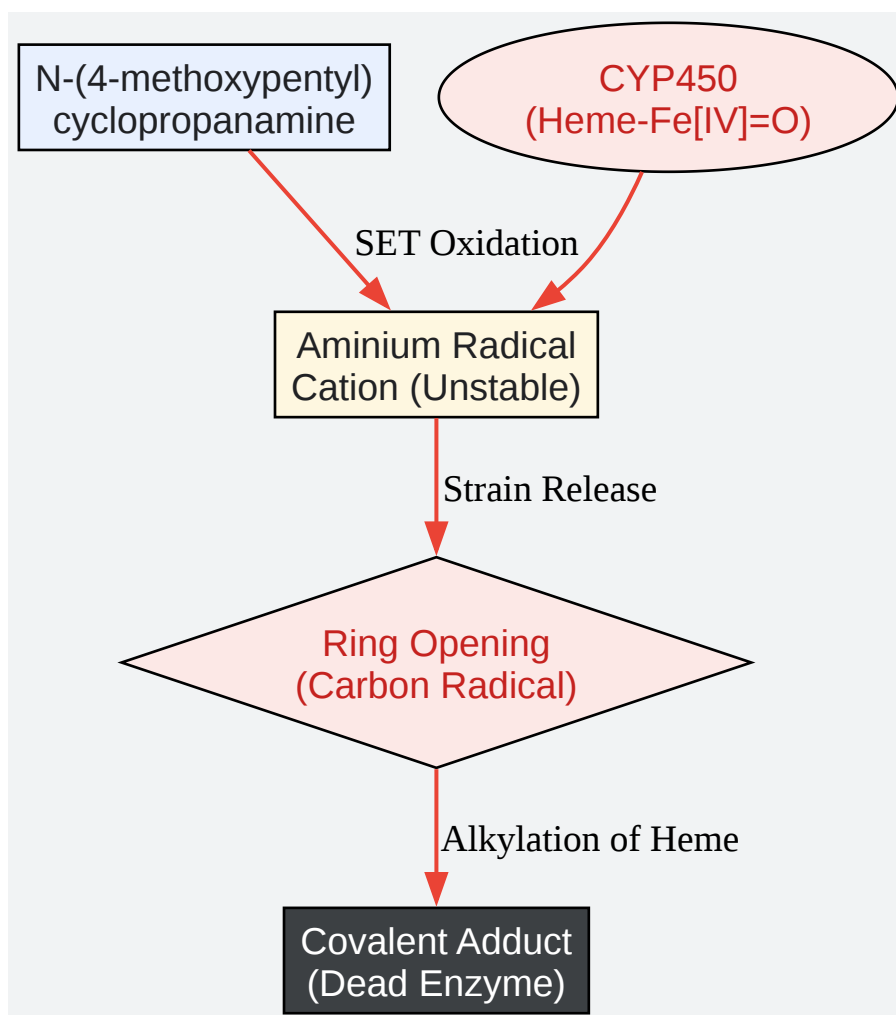
Part 3: Metabolic Stability & Toxicology (Expert Insight)

WARNING: The cyclopropylamine moiety is a structural alert for Mechanism-Based Inhibition (MBI) of CYP450 enzymes (specifically CYP2D6 and CYP1A2) [3].

The "Suicide Inhibition" Mechanism

Cyclopropylamines can undergo Single Electron Transfer (SET) oxidation by the heme iron of CYP450. This generates a nitrogen-centered radical cation, which triggers a rapid ring-opening to form a reactive carbon-centered radical.[1][3][4] This radical covalently binds to the heme porphyrin, irreversibly inactivating the enzyme.[1]

Mechanism Diagram (Graphviz)[1]



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Figure 2: Bioactivation pathway leading to irreversible CYP450 inactivation.

Risk Mitigation Strategy

- In Vitro Assay: Perform a standard IC

shift assay. Measure IC

with and without a 30-minute pre-incubation with NADPH. A shift >1.5-fold indicates time-dependent inhibition (TDI).

- Structural Modification: If TDI is observed, consider blocking the ring opening by adding a gem-dimethyl group to the cyclopropyl ring (e.g., 2,2-dimethylcyclopropyl) or replacing the ring with a cyclobutyl group.^[1]

Part 4: Analytical Profiling Protocols

pKa Determination (Potentiometric Titration)

Because the pKa is expected to be ~9.1, standard colorimetric assays may lack precision.^[1]

- Instrument: Mettler Toledo T5 or Sirius T3.
- Method: Weigh ~5 mg of the amine hydrochloride salt. Dissolve in 0.15 M KCl (ionic strength adjustor). Titrate with 0.1 M KOH from pH 2.0 to pH 12.0.
- Data Analysis: The inflection point at ~9.1 confirms the pKa. Ensure CO
exclusion (carbonate error).

Lipophilicity (LogD) Measurement^[1]

- Method: Shake-Flask Method (Miniaturized).
- Phases: 1-Octanol (saturated with buffer) and Phosphate Buffer (pH 7.4).
- Protocol:

- Dissolve compound in octanol.[1]
- Mix with buffer (1:1 ratio) and vortex for 60 mins.
- Centrifuge to separate phases.
- Analyze both phases via HPLC-UV (210 nm detection).
- Calculation:

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